

Application Note: Formulation, Dosage, and Administration of ONO-LB457 in Rat Models

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Compound of Interest

Compound Name: Ono-LB457

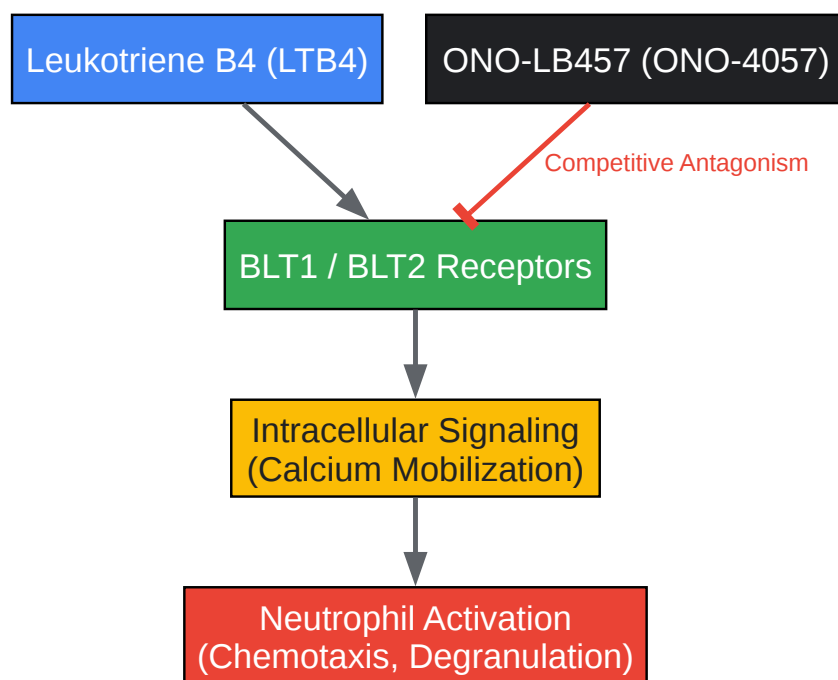
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Introduction & Mechanistic Overview

ONO-LB457 (widely recognized in literature as ONO-4057) is a highly potent, orally active competitive antagonist of the Leukotriene B₄ (LTB₄) receptors, exhibiting an IC₅₀ of $0.7 \pm 0.3 \mu\text{M}$ [1]. LTB₄ is a critical lipid mediator of inflammation, responsible for driving neutrophil chemotaxis, aggregation, and degranulation at sites of tissue injury.

From a mechanistic perspective, **ONO-LB457** operates by competitively binding to the BLT1 and BLT2 receptors on the surface of polymorphonuclear leukocytes (PMNs) and macrophages. By occupying these receptors, the drug halts downstream intracellular calcium mobilization and kinase activation cascades[2]. This targeted blockade effectively blunts neutrophil-mediated tissue damage, making it an invaluable pharmacological tool for in vivo rat models studying ischemia-reperfusion injury, allograft rejection, and glomerulonephritis[3][4][5].



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Mechanism of **ONO-LB457** inhibiting LTB4-mediated neutrophil activation.

Formulation and Reconstitution Guidelines

The chemical structure of **ONO-LB457** (Molecular Weight: 470.55 g/mol) features a valeric acid moiety[1]. This structural characteristic dictates its solubility profile and necessitates specific vehicle choices depending on the required dosing concentration.

- High-Concentration Dosing (e.g., 30 mg/mL): The compound must be dissolved in a basic vehicle, strictly utilizing 7% NaHCO₃[3][4]. The alkaline environment deprotonates the carboxylic acid, forming a highly soluble sodium salt. This is critical for oral and subcutaneous routes where injection volumes must be minimized to adhere to animal welfare guidelines.
- Low-Concentration Dosing: For lower concentrations, Phosphate-Buffered Saline (PBS, pH 7.4) can be utilized[2]. However, the solution must be prepared immediately before use to prevent gradual precipitation.

Self-Validating Checkpoint: Always visually inspect the formulated solution prior to administration. A completely clear solution indicates successful salt formation. Any turbidity or particulate matter indicates incomplete dissolution, which will lead to erratic pharmacokinetics and invalid experimental data. If turbidity is observed, gentle vortexing and slight pH adjustment are required.

Quantitative Summary of Dosages in Rat Models

To facilitate experimental design, the following table synthesizes field-proven dosing regimens across various rat models:

Disease Model	Route of Administration	Dosage	Vehicle	Reference
Hepatic Allografting	Subcutaneous (s.c.)	30 mg/kg/day	7% NaHCO ₃	Tanaka et al.[3]
Liver Ischemia-Reperfusion	Oral (p.o.)	100 mg/kg	NaHCO ₃	Uchida et al.[4]
Anti-Thy-1 Nephritis	Intraperitoneal (i.p.)	100 – 300 mg/kg/day	PBS (pH 7.4)	Kawasaki et al.[2]
Acute Renal Ischemia	Subcutaneous (s.c.)	300 mg/kg	Vehicle	Noiri et al.[5]
LPS-Induced Lung Injury	Intravenous (i.v.)	10 mg/kg	Saline	Utsunomiya et al.[6]

Detailed Experimental Protocols

Protocol A: Oral Administration for Liver Ischemia-Reperfusion Injury

Objective: Prevent neutrophil-mediated hepatic injury post-ischemia[4].

- Preparation: Dissolve **ONO-LB457** in NaHCO₃ to achieve a concentration of 30 mg/mL.
- Dosing: Administer 100 mg/kg via oral gavage. For a standard 250g Lewis rat, administer ~0.83 mL of the solution.
- Timing (Critical Causality): Administer exactly 1 hour prior to clamping the portal triad. Oral absorption of **ONO-LB457** peaks within this timeframe, ensuring that BLT receptors are fully saturated before the ischemic insult triggers the massive release of LTB4 upon reperfusion[4].
- Validation Checkpoint: Monitor post-reperfusion serum aspartate aminotransferase (AST) levels at 24 hours. A statistically significant reduction compared to vehicle-treated controls validates the successful blockade of LTB4-mediated neutrophil infiltration.

Protocol B: Subcutaneous Administration for Hepatic Allografting

Objective: Suppress allograft rejection and prolong survival in donor-recipient models (e.g., ACI to LEW rats)[3].

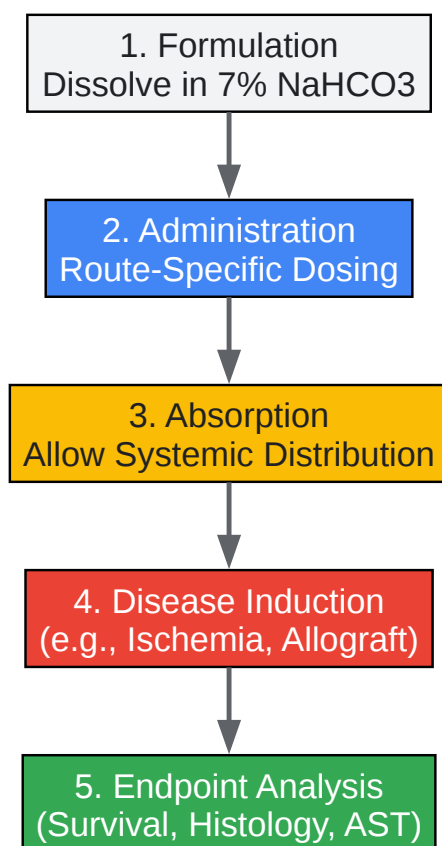
- Preparation: Formulate **ONO-LB457** in 7% NaHCO₃.
- Dosing: Administer 30 mg/kg/day subcutaneously into the loose skin over the flank.
- Timing (Critical Causality): Begin administration immediately post-transplantation and continue daily. Subcutaneous depots provide a slower, sustained release compared to intravenous routes, maintaining the steady-state plasma concentrations necessary for long-term immunosuppression[3].
- Validation Checkpoint: Perform histological analysis of grafts on day 7. A milder degree of hepatocyte necrosis compared to the control group confirms the localized immunosuppressive efficacy of the compound.

Protocol C: Intraperitoneal Administration for Anti-Thy-1 Nephritis

Objective: Inhibit mesangioproliferative changes in complement-mediated nephritis[2].

- Preparation: Dissolve **ONO-LB457** in PBS (pH 7.4) immediately prior to use.
- Dosing: Administer 100 to 300 mg/kg/day intraperitoneally.
- Timing (Critical Causality): Initiate dosing 3 days prior to anti-Thy-1 antibody (OX7) injection and continue until day 14 post-injection. Pre-treatment ensures that the renal microenvironment is pre-conditioned and LTB₄ receptors on resident macrophages are blocked before the complement-mediated injury is initiated[2].
- Validation Checkpoint: Collect 24-hour urine samples at days 3, 7, and 14 post-induction. A measurable reduction in urinary protein excretion confirms the functional efficacy of the receptor blockade.

Experimental Workflow Diagram



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Generalized experimental workflow for in vivo **ONO-LB457** administration.

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